

# 5-bromo-3-chlorosalicylaldehyde material safety data sheet (MSDS) analysis

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## Compound of Interest

Compound Name:	5-Bromo-3-chloro-2-hydroxybenzaldehyde
Cat. No.:	B1270747

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## Technical Support Center: 5-bromo-3-chlorosalicylaldehyde

This technical support guide provides essential safety information, handling protocols, and troubleshooting advice for researchers, scientists, and drug development professionals working with 5-bromo-3-chlorosalicylaldehyde (CAS No: 19652-32-5).

## Material Safety Data Sheet (MSDS) Analysis

A thorough analysis of the Material Safety Data Sheet reveals critical information regarding the handling, storage, and emergency procedures for 5-bromo-3-chlorosalicylaldehyde.

## Physicochemical and Safety Data

The quantitative data from the MSDS is summarized below for easy reference.

Property	Value	Citations
Molecular Formula	C <sub>7</sub> H <sub>4</sub> BrClO <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	235.46 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	White to light yellow or green powder/crystal	<a href="#">[4]</a> <a href="#">[5]</a>
Melting Point	85-88 °C	<a href="#">[3]</a> <a href="#">[6]</a>
Boiling Point (Predicted)	245.3 ± 35.0 °C	<a href="#">[7]</a>
Purity	>96.0% to 98%	<a href="#">[3]</a> <a href="#">[4]</a>
Storage Class	11 (Combustible Solids)	<a href="#">[3]</a> <a href="#">[6]</a>

## GHS Hazard Information

5-bromo-3-chlorosalicylaldehyde is classified with the following hazards:

- H315: Causes skin irritation.[\[1\]](#)[\[7\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)[\[7\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)[\[7\]](#)

The signal word for this chemical is Warning.[\[1\]](#)[\[7\]](#)

## Frequently Asked Questions (FAQs) & Troubleshooting

This section addresses common issues and questions that may arise during experiments involving 5-bromo-3-chlorosalicylaldehyde.

**Q1:** What are the proper storage conditions for 5-bromo-3-chlorosalicylaldehyde?

**A1:** Store the compound in a cool, dry, and well-ventilated place.[\[7\]](#)[\[8\]](#) Keep the container tightly closed. Some sources indicate the material is air-sensitive, so storage under an inert atmosphere (e.g., nitrogen) is recommended for long-term stability.[\[7\]](#)[\[9\]](#)

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: Appropriate PPE includes safety glasses or eyeshields, chemical-resistant gloves, and a lab coat.<sup>[3][7][8]</sup> When handling the powder, a type N95 (US) dust mask should be used to avoid inhalation.<sup>[3][6]</sup> Work should be conducted in a well-ventilated area or a chemical fume hood.<sup>[8]</sup>

Q3: What should I do in case of accidental skin or eye contact?

A3: In case of skin contact, immediately wash the affected area with plenty of soap and water.<sup>[7][8]</sup> If skin irritation occurs, seek medical advice.<sup>[8]</sup> For eye contact, rinse cautiously with water for several minutes.<sup>[7][8]</sup> Remove contact lenses if present and easy to do, and continue rinsing.<sup>[7][8]</sup> If eye irritation persists, get medical advice or attention.<sup>[8]</sup>

Q4: The compound has changed color in storage. Is it still usable?

A4: A significant color change, such as darkening to yellow or brown, may indicate degradation.<sup>[10]</sup> The most common degradation pathway for aromatic aldehydes is oxidation of the aldehyde group to a carboxylic acid, which can affect the compound's purity and reactivity.<sup>[10]</sup> It is recommended to verify the purity of the material using an appropriate analytical technique (e.g., NMR, GC-MS) before use if degradation is suspected.

Q5: I am having trouble dissolving the compound. What solvents are recommended?

A5: While specific solubility data is not widely available in the search results, related compounds are soluble in solvents like chloroform, dichloromethane, and ethyl acetate.<sup>[10]</sup> For syntheses, ethanol is often used as a solvent.<sup>[11]</sup> If you are experiencing solubility issues, ensure the compound has not degraded, as the resulting carboxylic acid may have different solubility properties.<sup>[10]</sup>

Q6: What are the recommended disposal procedures?

A6: Dispose of the contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.<sup>[8]</sup> Do not let the product enter drains.<sup>[7]</sup> Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.<sup>[8]</sup>

## Experimental Protocols & Workflows

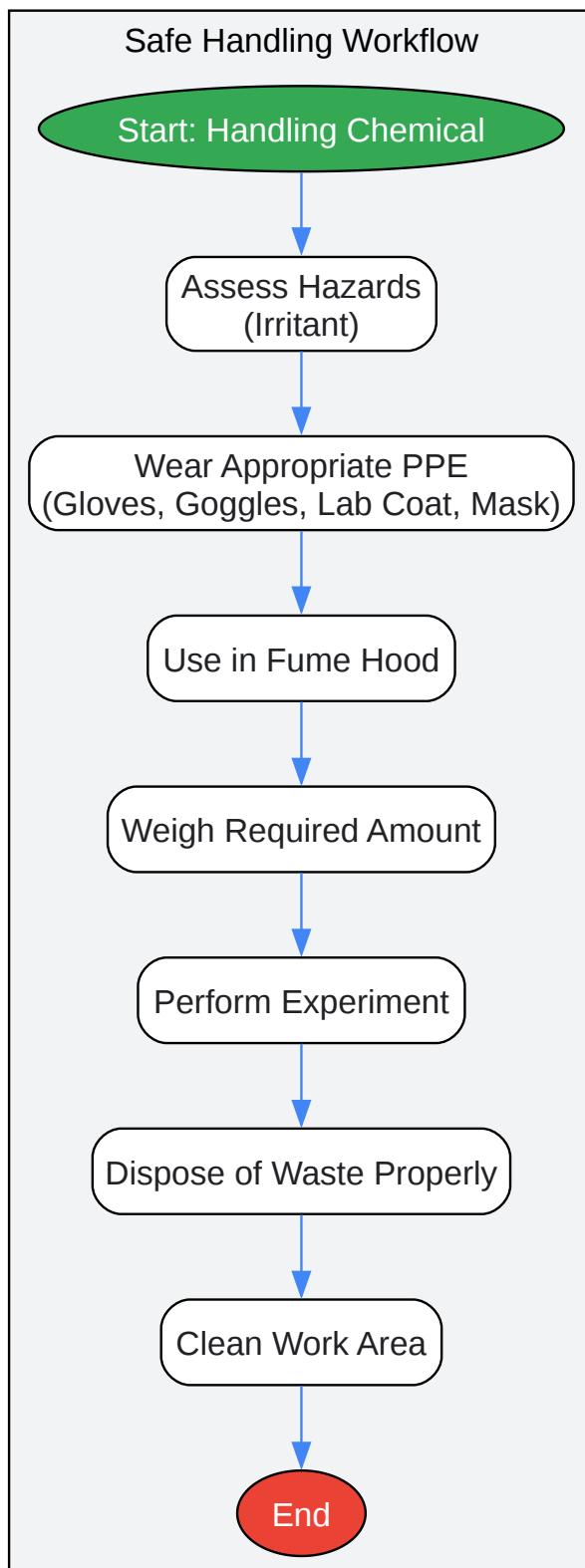
## General Protocol for Schiff Base Synthesis

5-bromo-3-chlorosalicylaldehyde is commonly used in the synthesis of Schiff bases.<sup>[3][12]</sup> A general procedure involves the condensation reaction with a primary amine.

- **Dissolution:** Dissolve 5-bromo-3-chlorosalicylaldehyde in a suitable solvent, such as ethanol.
- **Addition of Amine:** Add an equimolar amount of the desired primary amine to the solution.
- **Reaction:** Stir the mixture at room temperature or with gentle heating. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Isolation:** The resulting Schiff base product often precipitates from the solution upon formation or after cooling. The solid can then be collected by filtration.
- **Purification:** If necessary, the product can be purified by recrystallization from an appropriate solvent.

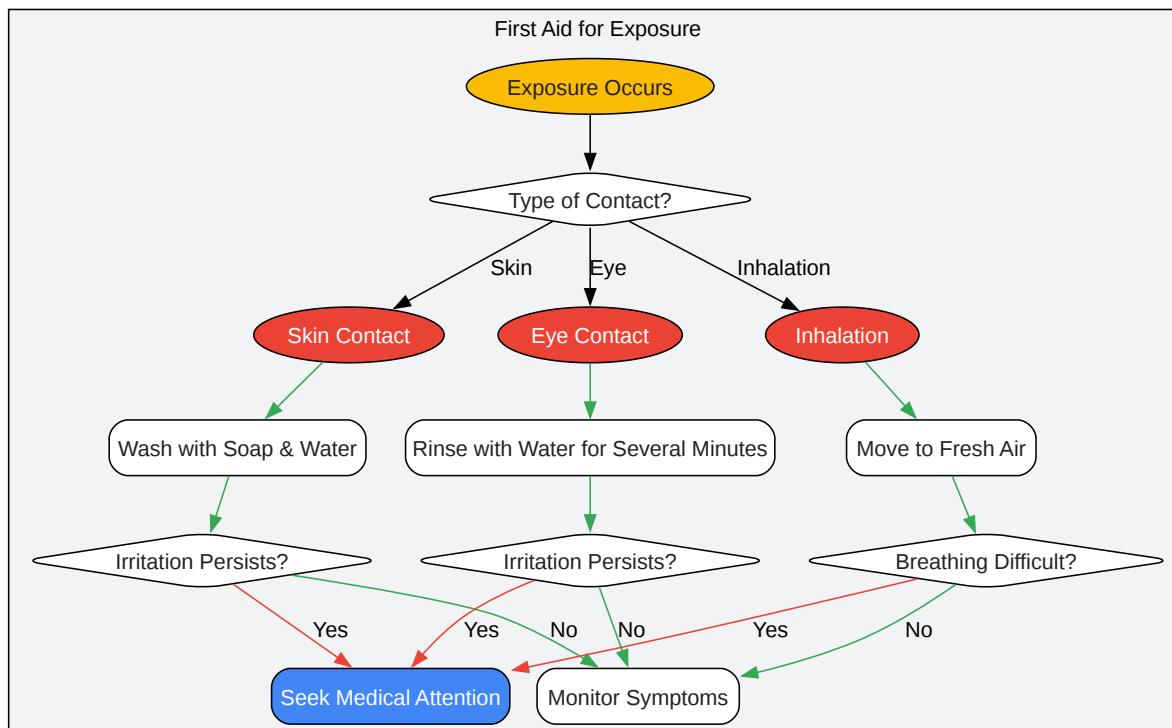
## Visualizing Safety and Experimental Workflows

The following diagrams illustrate key safety and handling workflows.



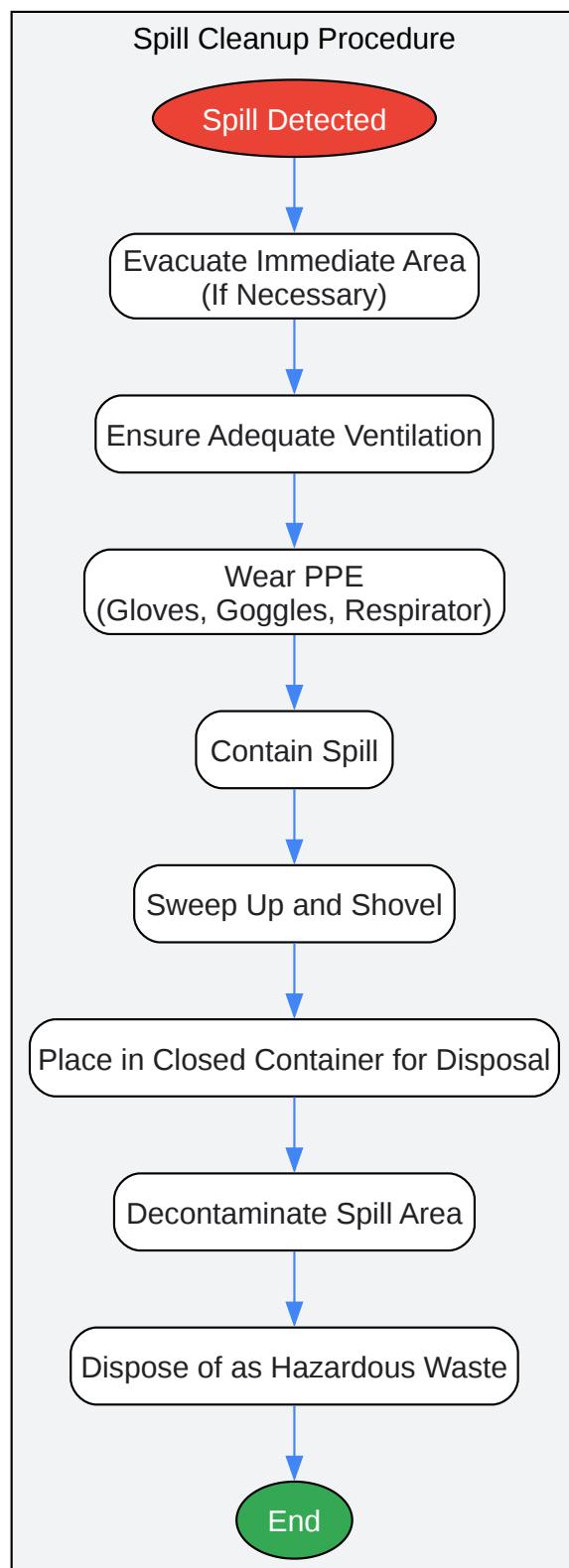
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Caption: Logical workflow for safely handling 5-bromo-3-chlorosalicylaldehyde.



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Caption: Decision tree for first aid response to accidental exposure.



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